

# Toxicological Profile of 3-Ethyl-4-heptanone: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 3-Ethyl-4-heptanone

Cat. No.: B073894

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Disclaimer: The toxicological data available for **3-Ethyl-4-heptanone** (CAS No. 1528-25-2) is exceedingly limited. This guide provides a comprehensive overview of the available information and supplements it with data from structurally similar compounds, namely 3-heptanone, 4-heptanone, and 2-heptanone, to offer a predictive toxicological profile. This information is intended for researchers, scientists, and drug development professionals and should be interpreted with caution due to the absence of direct studies on **3-Ethyl-4-heptanone**.

## Executive Summary

**3-Ethyl-4-heptanone** is a specialty chemical with sparse publicly available toxicological data. A complete toxicological assessment has not been identified in the available literature.

Information from suppliers, such as Sigma-Aldrich, indicates that analytical data for this product is not routinely collected, and it is sold on an "as-is" basis, which is common for rare and unique chemicals intended for early discovery research. Therefore, this profile relies on data from analogous ketones to infer potential hazards. Based on these analogs, **3-Ethyl-4-heptanone** is predicted to have low to moderate acute toxicity. However, there is no available information on its potential for genotoxicity, carcinogenicity, or reproductive and developmental toxicity.

## Chemical and Physical Properties

Property	Value	Reference
Chemical Name	3-Ethyl-4-heptanone	
CAS Number	1528-25-2	
Molecular Formula	C9H18O	
Molecular Weight	142.24 g/mol	
Appearance	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	
Solubility	Not specified	

## Toxicological Data

Due to the lack of specific studies on **3-Ethyl-4-heptanone**, this section summarizes the available quantitative data for structurally related ketones.

### Acute Toxicity

The primary data available for related ketones is on acute toxicity, which assesses the effects of a single, high-dose exposure.

Compound	Test	Route	Species	Value	Reference
3-Heptanone	LD50	Oral	Rat	2760 mg/kg	<a href="#">[1]</a>
2-Heptanone	LD50	Oral	Rat	1670 mg/kg	
2-Heptanone	LD50	Dermal	Rabbit	10300 mg/kg	
3-Heptanone	LC50	Inhalation	Rat	4000 ppm (4h)	

Interpretation: The oral LD50 values for 3-heptanone and 2-heptanone in rats suggest low to moderate acute toxicity. The dermal LD50 for 2-heptanone in rabbits is high, indicating low

toxicity via skin absorption. The inhalation LC50 for 3-heptanone suggests that high concentrations in the air can be lethal.

## Other Toxicological Endpoints

Information on other critical toxicological endpoints for **3-Ethyl-4-heptanone** is not available. The table below highlights these data gaps, with information from analogs provided where available.

Endpoint	3-Ethyl-4-heptanone	3-Heptanone	4-Heptanone	2-Heptanone
Skin Irritation/Corrosion	No data available	Mild to moderate irritant	No data available	No data available
Eye Irritation/Corrosion	No data available	Irritant	No data available	No data available
Sensitization	No data available	No information available	No information available	No information available
Repeated Dose Toxicity	No data available	No information available	No information available	No data available
Genotoxicity/Mutagenicity	No data available	No information available	No information available	No data available
Carcinogenicity	No data available	No information available	No information available	No data available
Reproductive/Developmental Toxicity	No data available	No information available	No information available	No data available

## Experimental Protocols

In the absence of specific experimental data for **3-Ethyl-4-heptanone**, this section outlines the standard methodologies for key toxicological experiments based on internationally recognized

guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

## Acute Oral Toxicity (Following OECD Guideline 423)

- Principle: A stepwise procedure is used to estimate the LD50, using a small number of animals.
- Animals: Typically, three female rats are used in each step.
- Procedure:
  - A starting dose (e.g., 300 mg/kg) is administered orally to a group of three animals.
  - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
  - If no mortality occurs, a higher dose is given to a new group of animals. If mortality occurs, a lower dose is tested in a new group.
  - The procedure continues until the dose that causes mortality in a certain proportion of animals is identified, allowing for classification of the substance's acute toxicity.

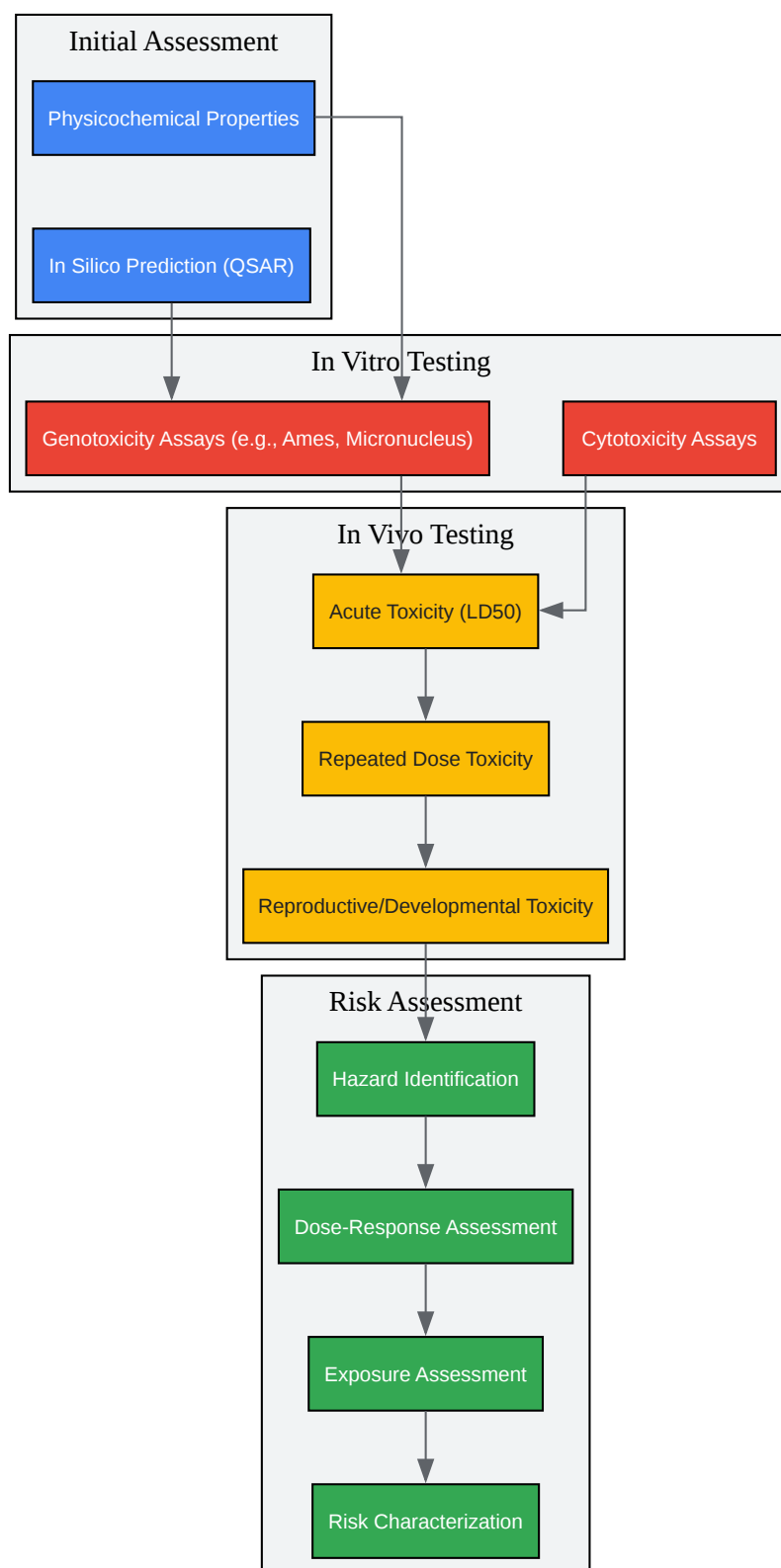
## In Vitro Mammalian Cell Gene Mutation Test (Following OECD Guideline 476)

- Principle: This test assesses the potential of a chemical to induce gene mutations in cultured mammalian cells.
- Cell Lines: Commonly used cell lines include mouse lymphoma L5178Y cells or Chinese hamster ovary (CHO) cells.
- Procedure:
  - Cell cultures are exposed to the test substance at various concentrations, with and without an external metabolic activation system (e.g., S9 mix from rat liver).
  - After a defined exposure period, the cells are washed and cultured for a period to allow for the expression of mutations.

- Cells are then plated in a selective medium that only allows mutant cells to grow.
- The number of mutant colonies is counted and compared to the number of colonies in control cultures to determine the mutagenic potential.

## Visualizations

As no specific signaling pathways or experimental workflows for **3-Ethyl-4-heptanone** have been described, a generalized workflow for a standard toxicological assessment is provided below.



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Caption: A generalized workflow for toxicological assessment of a chemical.

## Conclusion and Recommendations

The toxicological profile of **3-Ethyl-4-heptanone** is largely unknown. Based on data from structurally similar ketones, it is likely to have low to moderate acute toxicity. However, the absence of data on other critical endpoints such as genotoxicity, carcinogenicity, and reproductive toxicity represents a significant data gap.

For any application involving potential human exposure, it is strongly recommended that comprehensive toxicological testing be conducted. This should include, at a minimum, a battery of in vitro genotoxicity tests and an acute oral toxicity study. Further testing, including repeated dose and reproductive toxicity studies, would be necessary for a complete risk assessment, particularly if significant human exposure is anticipated. Researchers and drug development professionals should handle this compound with appropriate caution, assuming it may possess unknown hazards until further data becomes available.

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## References

- 1. 3-Heptanone | C<sub>7</sub>H<sub>14</sub>O | CID 7802 - PubChem [pubchem.ncbi.nlm.nih.gov]
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